Application Notes and Protocols for AP-18 in Calcium Imaging Assays

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Compound of Interest

Compound Name:	*AP-18*
CAS No.:	*2058-46-0; 55224-94-7*
Cat. No.:	*B2477005*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AP-18 is a potent and selective antagonist of the Transient Receptor Potential Ankryin 1 (TRPA1) ion channel.[1][2][3] TRPA1 is a non-selective cation channel that plays a crucial role in sensing a variety of noxious stimuli, leading to pain, inflammation, and respiratory responses. Its activation allows the influx of cations, including calcium (Ca^{2+}), which acts as a second messenger to trigger downstream signaling cascades. Due to its specificity, **AP-18** is a valuable pharmacological tool for investigating the physiological and pathological roles of TRPA1 channels. Calcium imaging assays are a common method to assess the activity of TRPA1 and the efficacy of its inhibitors like **AP-18**.[1][2] These assays monitor changes in intracellular calcium concentrations in response to TRPA1 agonists and antagonists.

This document provides detailed application notes and protocols for the use of **AP-18** in calcium imaging assays, aimed at researchers, scientists, and drug development professionals.

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Data Presentation: Quantitative Summary of AP-18 Activity

The following table summarizes the key quantitative data for **AP-18**, providing a quick reference for its potency and selectivity.

Parameter	Species	Agonist	Assay	Value	References
IC_{50}	Human	50 µM Cinnamaldehyde	TRPA1 Activation	3.1 µM	[1][2][3]
IC_{50}	Mouse	50 µM Cinnamaldehyde	TRPA1 Activation	4.5 µM	[1][2][3]
IC_{50}	Not Specified	30 µM AITC	Yo-Pro Uptake	10.3 µM	[1]
Selectivity	Not Specified	Various	TRP Channel Activation	No significant block of TRPV1, V2, V3, V4, or M8 at up to 50 µM	[1][4]
In vivo Concentration	Mouse	Cinnamaldehyde	Nociception	1 mM (hindpaw injection)	[1]
Solubility	Not Specified	Not Applicable	Not Applicable	Soluble to 100 mM in DMSO and ethanol	[5]

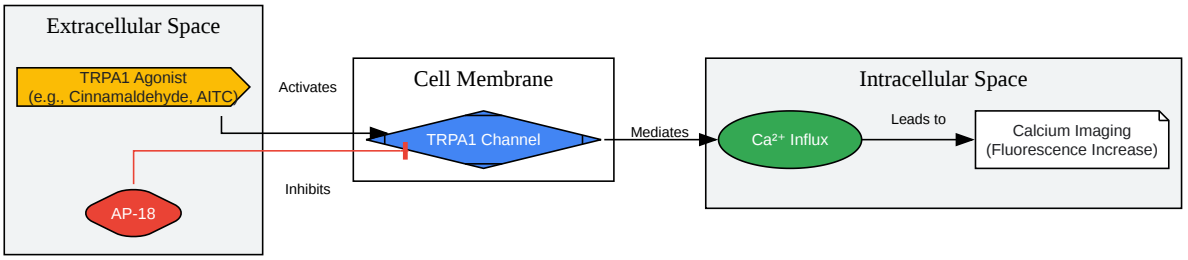
Signaling Pathway of TRPA1 Inhibition by AP-18

The diagram below illustrates the mechanism of action of **AP-18** in blocking TRPA1-mediated calcium influx. TRPA1 channels, present on the cell membrane, are activated by various

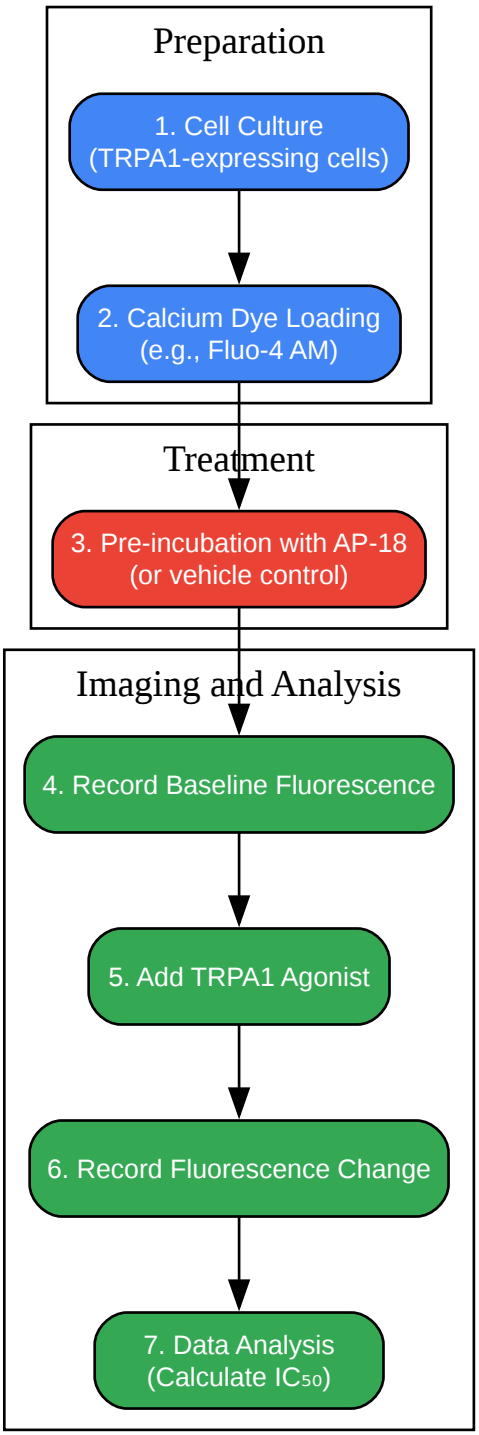
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agonists (e.g., cinnamaldehyde, AITC). This activation leads to an influx of calcium ions into the cell, which can be visualized using calcium-sensitive fluorescent indicators. **AP-18** acts as a selective blocker of the TRPA1 channel, preventing this calcium influx and the subsequent downstream signaling.

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